

Synthesis of Diisopropyl succinate from succinic acid and isopropanol

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Compound of Interest		
Compound Name:	Diisopropyl succinate	
Cat. No.:	B1582463	Get Quote

Synthesis of Diisopropyl Succinate: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **diisopropyl succinate** from succinic acid and isopropanol. It details various synthetic methodologies, including conventional Fischer esterification, microwave-assisted synthesis, and the use of ionic liquid catalysts. The document offers detailed experimental protocols, presents quantitative data in structured tables for comparative analysis, and includes process diagrams to elucidate the experimental workflows.

Introduction

Diisopropyl succinate (DIPS), the di-ester of succinic acid and isopropanol, is a valuable chemical intermediate in various industrial applications.[1] Its utility spans from being a precursor in the synthesis of pigments and polymers to its use as a component in Ziegler-Natta catalysts for polypropylene production.[1] The synthesis of **diisopropyl succinate** is primarily achieved through the esterification of succinic acid with isopropanol.[1] This guide explores several effective methods for this conversion, providing detailed protocols and comparative data to assist researchers in selecting and optimizing the synthesis process for their specific needs.



Synthetic Methodologies

The esterification of succinic acid with isopropanol is an equilibrium-limited reaction. To achieve high yields of **diisopropyl succinate**, the equilibrium must be shifted towards the product side. This is typically accomplished by using an excess of the alcohol reactant and/or by removing the water formed during the reaction.

Conventional Fischer Esterification with Azeotropic Removal of Water

A widely employed method for the synthesis of **diisopropyl succinate** involves the use of a strong acid catalyst, such as sulfuric acid, and an azeotropic agent, like toluene, to continuously remove water from the reaction mixture.[2]

Reaction Scheme:



Succinic Acid

+

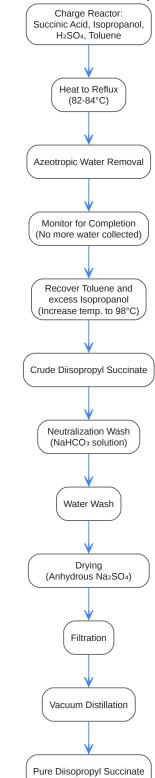
2 Isopropanol
$$\longrightarrow$$
 H_2SO_4 \longrightarrow Diisopropyl Succinate

+

2 H₂O

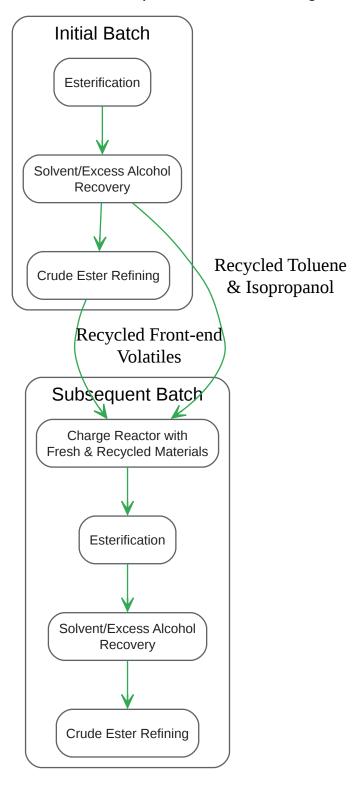


Workflow for Conventional Synthesis





Intermittent Preparation Process Logic



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References

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- 2. CN102101828A Diisopropyl succinate and intermittent preparation method thereof -Google Patents [patents.google.com]
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